

An In-depth Technical Guide to the Safety and Handling of Nitenpyram-d3

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Compound of Interest

Compound Name: Nitenpyram-d3

Cat. No.: B10795696

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data, handling procedures, and relevant biological context for **Nitenpyram-d3**. The information is intended to support its safe and effective use in a research and development setting.

Introduction to Nitenpyram-d3

Nitenpyram-d3 is the deuterated analogue of Nitenpyram, a neonicotinoid insecticide.^{[1][2]} The primary application of **Nitenpyram-d3** is as an internal standard for the quantification of Nitenpyram in various matrices using analytical techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).^{[3][4]} Its chemical structure is identical to Nitenpyram, with the exception of three deuterium atoms replacing three hydrogen atoms on the methyl group. This isotopic labeling provides a distinct mass signature for analytical differentiation from the non-labeled compound.

Safety Data Sheet (SDS) Summary

The following tables summarize the key safety and property data for **Nitenpyram-d3** and its non-deuterated parent compound, Nitenpyram. It is crucial to handle this compound as potentially hazardous until more comprehensive toxicological data becomes available.^[3]

Table 1: Chemical and Physical Properties

Property	Value	Source
Nitenpyram-d3		
Formal Name	(1E)-N-[(6-chloro-3-pyridinyl)methyl]-N-ethyl-N'-methyl-d3-2-nitro-1,1-ethenediamine	[3][4]
Molecular Formula	C11H12ClD3N4O2	[3][4]
Formula Weight	273.7 g/mol	[3][4]
Purity	≥98% (Nitenpyram), ≥99% deuterated forms (d1-d3)	[3][4]
Appearance	Solid	[3][4]
Solubility	Soluble in Methanol and DMSO	[4]
Nitenpyram		
CAS Number	150824-47-8	[1]
Molecular Formula	C11H15ClN4O2	[1][5]
Molar Mass	270.72 g/mol	[1]
Appearance	Pale yellow crystalline solid	[1][5]
Melting Point	82 °C	[1][5]
Density	1.4 g/cm ³ at 20 °C	[1][6]
Water Solubility	Insoluble	[6]
log Kow	-0.66	[5]

Table 2: Toxicological Data (Nitenpyram)

Metric	Value	Species	Source
Acute Oral LD50	1,575–1,680 mg/kg	Rat	[7]
Acute Dermal LD50	>2,000 mg/kg	Rat	[7]
No-Observed-Adverse-Effect Level (NOAEL)	129 mg/kg/day (male), 54 mg/kg/day (female)	Rat	[7]
No-Observed-Adverse-Effect Level (NOAEL)	60 mg/kg/day	Dog	[7]

Table 3: Hazard Identification and Precautionary Statements

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation mark)	Warning	H302: Harmful if swallowed	P264: Wash thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Handling and Storage

Proper handling and storage are critical to ensure the safety of laboratory personnel and maintain the integrity of **Nitenpyram-d3**.

Storage:

- Store at -20°C for long-term stability.[\[3\]](#)[\[4\]](#)
- The compound is stable for at least four years under these conditions.[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[5\]](#)

- The material is moisture-sensitive.[5]

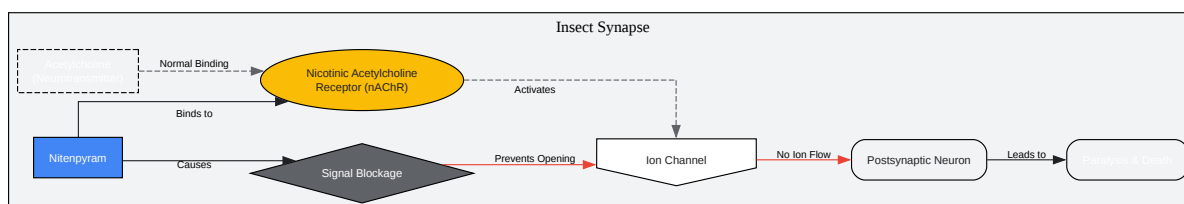
Handling:

- **Nitenpyram-d3** is for research use only and not for human or veterinary diagnostic or therapeutic use.[3]
- This material should be considered hazardous until further information becomes available.[3]
- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[3]
- Wash hands and any exposed skin thoroughly after handling.[3][8]
- Use in a well-ventilated area or with local exhaust ventilation.[8]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- In case of accidental exposure, follow the first-aid measures outlined in the safety data sheet.[9]
 - Inhalation: Move to fresh air and seek medical attention.[9]
 - Skin contact: Remove contaminated clothing and wash the affected area with soap and water.[9]
 - Eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[9]
 - Ingestion: Rinse mouth and seek immediate medical attention.[9]

Mechanism of Action of Nitenpyram

Nitenpyram is a neonicotinoid insecticide that acts as a neurotoxin in insects.[1][2] It functions by binding to nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects.[1][5] This binding is irreversible and blocks the neural signaling mediated by acetylcholine.[1] The disruption of neurotransmission leads to paralysis and ultimately the

death of the insect.[1][5] Nitenpyram exhibits high selectivity for insect nAChRs over those found in mammals, which accounts for its lower toxicity in mammals compared to insects.[5]



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Mechanism of action of Nitenpyram at the insect synapse.

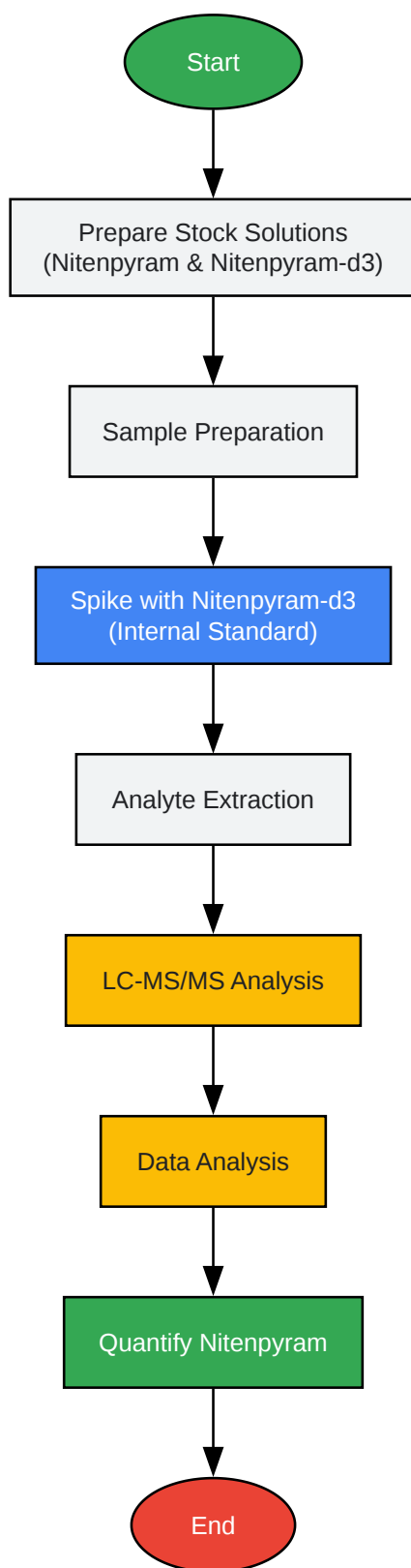
Experimental Protocols

As **Nitenpyram-d3** is primarily used as an internal standard, a general experimental workflow for its application in LC-MS analysis is provided below. The exact parameters will need to be optimized for the specific analyte, matrix, and instrumentation.

Workflow for Quantification of Nitenpyram using **Nitenpyram-d3** Internal Standard

- Preparation of Stock Solutions:
 - Accurately weigh a known amount of Nitenpyram and **Nitenpyram-d3**.
 - Dissolve each in an appropriate solvent (e.g., methanol) to create concentrated stock solutions.
 - Perform serial dilutions to prepare working standard solutions of both the analyte and the internal standard at various concentrations.
- Sample Preparation:

- Homogenize the sample matrix (e.g., tissue, plasma, soil).
- Spike a known amount of the **Nitenpyram-d3** internal standard solution into each sample, calibration standard, and quality control sample.
- Perform extraction of the analyte and internal standard from the matrix (e.g., liquid-liquid extraction, solid-phase extraction).
- Evaporate the solvent and reconstitute the residue in the mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared samples into the LC-MS/MS system.
 - Develop a chromatographic method to separate Nitenpyram from other matrix components.
 - Optimize the mass spectrometer parameters (e.g., ionization source, collision energy) for the detection of both Nitenpyram and **Nitenpyram-d3**.
 - Monitor specific precursor-to-product ion transitions for both the analyte and the internal standard.
- Data Analysis:
 - Integrate the peak areas for both Nitenpyram and **Nitenpyram-d3**.
 - Calculate the ratio of the peak area of Nitenpyram to the peak area of **Nitenpyram-d3**.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the Nitenpyram calibration standards.
 - Determine the concentration of Nitenpyram in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Experimental workflow for Nitenpyram quantification.

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